

Molecular structure and weight of 2-Chloro-4'-isopropylacetophenone

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Compound of Interest

Compound Name: 2-Chloro-1-(4-isopropylphenyl)ethanone

CAS No.: 21886-60-2

Cat. No.: B1608626

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Technical Monograph: Molecular Structure and Weight of 2-Chloro-4'-isopropylacetophenone

Executive Summary

2-Chloro-4'-isopropylacetophenone (CAS: 21886-60-2) is a specialized phenacyl chloride derivative functioning as a high-value electrophilic building block in organic synthesis.^[1] It is primarily utilized in the development of beta-amino ketone pharmaceuticals (muscle relaxants) and agrochemical active ingredients. Its structural uniqueness lies in the para-isopropyl group, which introduces specific steric bulk and lipophilicity, influencing the pharmacokinetic profile (LogP) of downstream Active Pharmaceutical Ingredients (APIs). This guide details its molecular architecture, synthesis via Friedel-Crafts acylation, and validation protocols for drug discovery applications.

Molecular Identity & Physicochemical Properties

The molecule consists of a benzene ring substituted at the para position with an isopropyl group and at the acyl position with an alpha-chloroacetyl moiety.

Table 1: Core Chemical Data

Property	Data
IUPAC Name	2-Chloro-1-(4-propan-2-ylphenyl)ethanone
Common Synonyms	-Chloro-4-isopropylacetophenone; 4'-Isopropylphenacyl chloride
CAS Registry Number	21886-60-2
Molecular Formula	C
	H
	ClO
Molecular Weight	196.67 g/mol
Exact Mass	196.065 g/mol
Appearance	Low-melting solid (Crystalline)
Solubility	Soluble in DCM, EtOAc, Chloroform; Insoluble in Water
Reactive Moiety	-Chloroketone (Alkylating agent)

Structural Analysis & Connectivity

The molecular weight of 196.67 g/mol is derived from a specific atomic connectivity that dictates its reactivity.

- Lipophilic Tail (Isopropyl Group): The -CH(CH₃)₂

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group at the para position acts as an electron-donating group (via hyperconjugation), weakly activating the ring but primarily serving to increase the lipophilicity of the molecule. In drug design, this mimics the leucine side chain or simply adds hydrophobic bulk to fit into specific receptor pockets (e.g., sodium channel blockers).

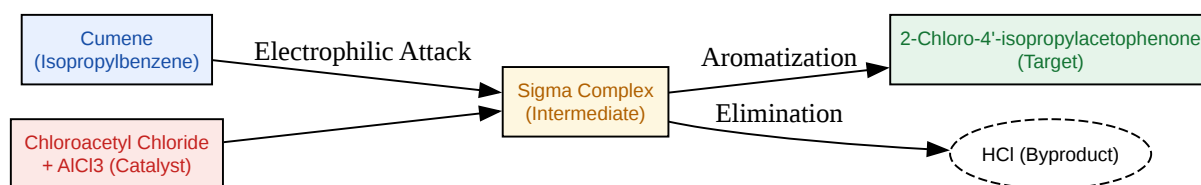
- Electrophilic Head (Phenacyl Chloride): The C(2) position is highly electrophilic due to the adjacent carbonyl (electron-withdrawing) and the chlorine atom (good leaving group). This makes the molecule an ideal substrate for S

2 reactions with amines, thiols, and alkoxides.

Synthesis: Friedel-Crafts Acylation

The industrial standard for synthesizing 2-Chloro-4'-isopropylacetophenone is the Friedel-Crafts acylation of cumene (isopropylbenzene). This method is preferred for its atom economy and direct access to the para isomer.

Reaction Pathway Diagram



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Figure 1: Friedel-Crafts acylation pathway converting Cumene to the target phenacyl chloride.

Experimental Protocol (Lab Scale)

- Reagents: Cumene (1.0 eq), Chloroacetyl chloride (1.1 eq), Anhydrous AlCl₃ (1.2 eq), Dichloromethane (DCM) as solvent.
- Step 1: Suspend AlCl₃ in dry DCM at 0°C under nitrogen atmosphere.
- Step 2: Add chloroacetyl chloride dropwise, maintaining temperature < 5°C.
- Step 3: Add cumene slowly. The solution will darken (formation of acylium ion complex).
- Step 4: Stir at 0°C for 1 hour, then warm to room temperature (25°C) for 2 hours.

- Step 5 (Quench): Pour mixture over crushed ice/HCl to hydrolyze aluminum salts.
- Step 6 (Isolation): Extract with DCM, wash with brine, dry over MgSO

, and concentrate in vacuo. Recrystallize from hexane/ethanol if necessary.

Analytical Characterization (Validation)

To ensure the integrity of the molecular structure during research, the following spectral signatures must be validated.

Table 2: Diagnostic Spectral Data

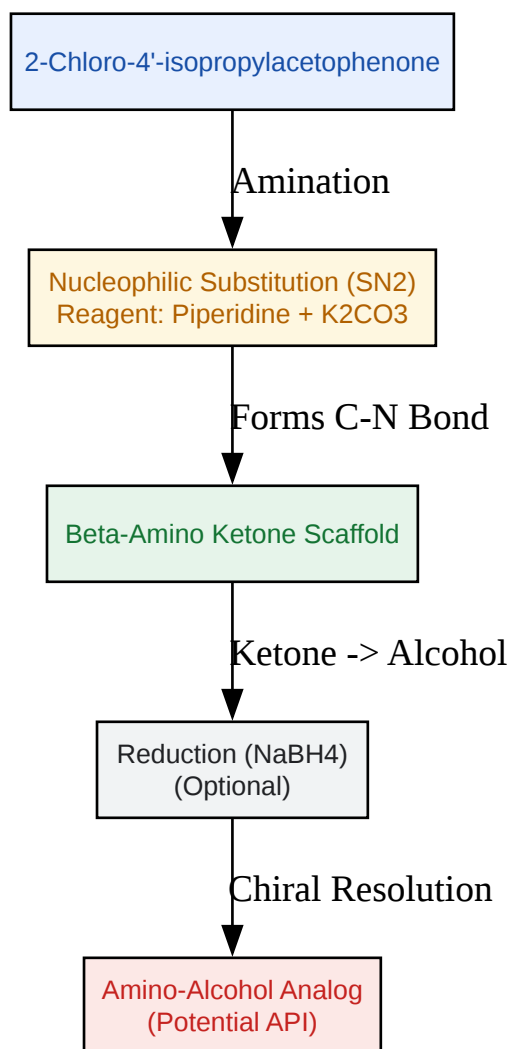
Technique	Signal	Assignment
H-NMR (CDCl ₃)	1.28 (d, 6H)	Isopropyl Methyls (-CH ₃)
2.98 (sept, 1H)	Isopropyl Methine (-CH-)	
4.65 (s, 2H)	-Methylene (-CH ₂ -Cl)	
7.35 (d, 2H), 7.90 (d, 2H)	Aromatic Protons (AA'BB' system)	
IR Spectroscopy	1690 cm ⁻¹	C=O Stretch (Conjugated Ketone)
2960 cm ⁻¹	C-H Stretch (Aliphatic)	
Mass Spectrometry	m/z 196 / 198	Molecular Ion (M) - 3:1 ratio (Cl isotope)
m/z 147	Base Peak [M - CH ₃ - Cl] (Isopropylbenzoyl cation)	

Applications in Drug Development

This molecule serves as a critical "scaffold expander" in Structure-Activity Relationship (SAR) studies. By replacing a methyl group (common in Tolperisone) with an isopropyl group, researchers can modulate the lipophilicity and metabolic stability of the drug candidate.

Workflow: Synthesis of Beta-Amino Ketones (Muscle Relaxants)

The primary application is the synthesis of Tolperisone analogs via nucleophilic substitution with secondary amines (e.g., piperidine).



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Figure 2: Synthetic workflow for converting the target molecule into bioactive amino-ketone or amino-alcohol analogs.

Key Mechanism: The

-carbon is attacked by the lone pair of the amine (e.g., piperidine). The chlorine is displaced as chloride. The resulting

-aminoketone is often the pharmacophore responsible for sodium channel blocking activity, useful in treating spasticity.

Safety & Handling

- Lachrymator: Like most -haloketones (e.g., phenacyl chloride/tear gas), this compound is a potent lachrymator. It causes severe eye and respiratory irritation.
- Handling: Must be handled in a fume hood. Double-gloving (Nitrile) is recommended.
- Storage: Store under inert gas (Argon) at 2-8°C to prevent hydrolysis or degradation.

References

- National Center for Biotechnology Information (2025). PubChem Compound Summary for CID 3779126, **2-Chloro-1-(4-isopropylphenyl)ethanone**. Retrieved from [\[Link\]](#)
- Royal Society of Chemistry (2013). Characterization Data for Substituted Acetophenones: NMR and Synthesis Protocols. Organic & Biomolecular Chemistry. Retrieved from [\[Link\]](#)

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